

In-Depth Technical Guide to 2-Naphthylboronic acid-D7

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Compound of Interest

Compound Name: 2-Naphthylboronic acid-D7

Cat. No.: B15556313

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Naphthylboronic acid-D7**, a deuterated analogue of 2-Naphthylboronic acid. This document is intended for professionals in research and development who require detailed technical specifications, supplier information, and insights into its applications.

Core Compound Information

2-Naphthylboronic acid-D7 is a stable, isotopically labeled compound where seven hydrogen atoms on the naphthalene ring have been replaced with deuterium. This labeling provides a distinct mass shift, making it an invaluable tool in various analytical and research applications, particularly in mass spectrometry-based assays.

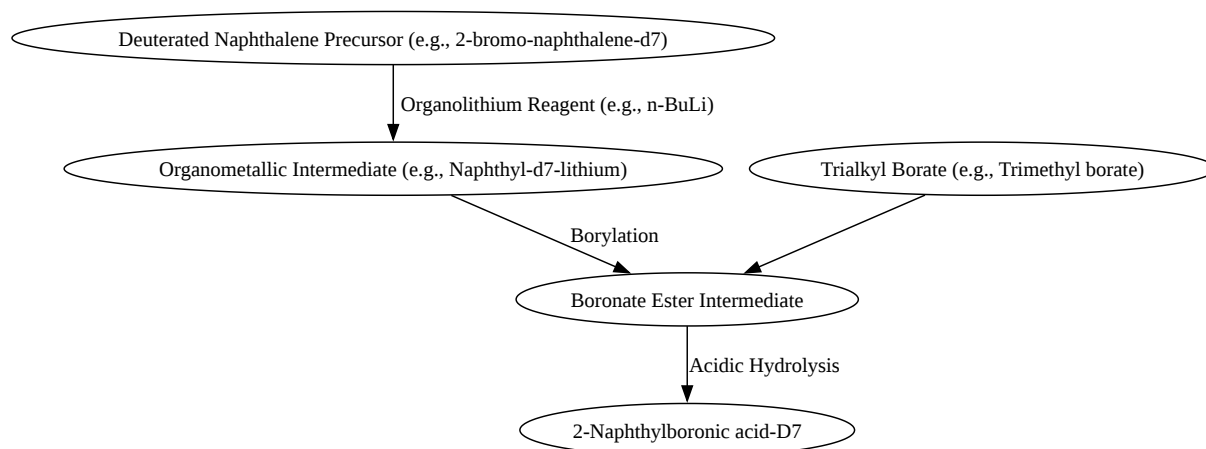
Property	Value
Chemical Name	(Naphthalen-2-yl-d7)boronic acid
CAS Number	1453542-02-3
Molecular Formula	C ₁₀ H ₂ D ₇ BO ₂
Molecular Weight	179.08 g/mol (approx.)

Supplier Information

Currently, JHECHEM CO LTD is a known supplier of (Naphthalen-2-yl-d7)boronic acid.^[1] It is recommended to contact them directly for availability, purity, and pricing information.

Synthesis and Structure

The synthesis of arylboronic acids, including deuterated analogues, typically involves the reaction of a corresponding aryl halide with an organolithium or Grignard reagent, followed by borylation with a trialkyl borate. For **2-Naphthylboronic acid-D7**, a deuterated naphthalene precursor would be utilized in a similar synthetic pathway.



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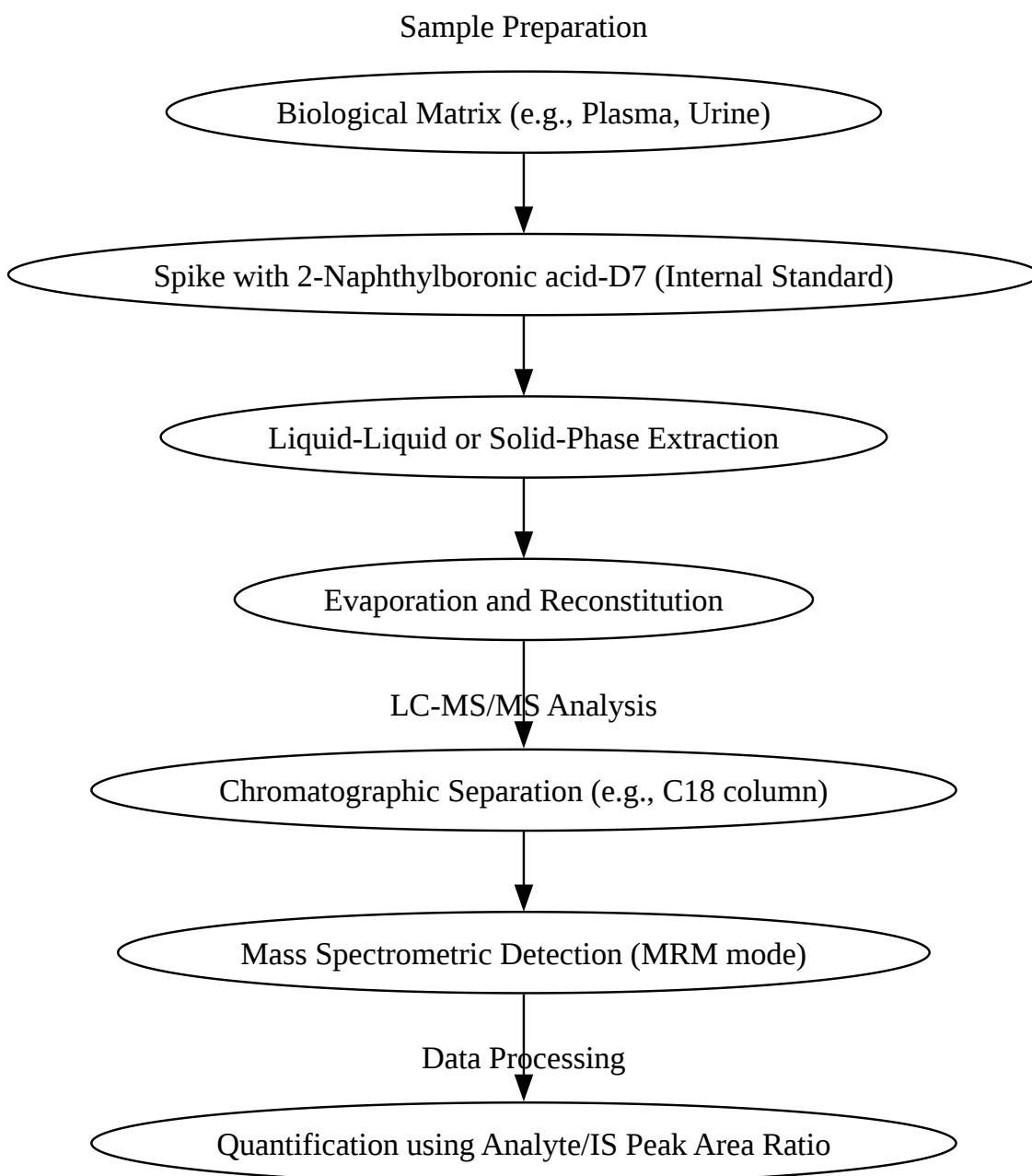
Caption: General synthetic scheme for **2-Naphthylboronic acid-D7**.

Applications in Research and Drug Development

Deuterated compounds are of significant interest in medicinal chemistry and drug development. The incorporation of deuterium can influence the metabolic fate of a drug molecule, potentially leading to improved pharmacokinetic profiles. While specific applications of **2-Naphthylboronic acid-D7** are not extensively documented in publicly available literature, its primary utility is anticipated to be as an internal standard in quantitative analytical methods.

Use as an Internal Standard

In bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), stable isotope-labeled internal standards are crucial for accurate quantification of the non-labeled analyte. **2-Naphthylboronic acid-D7**, with its mass difference from the parent compound, is an ideal internal standard for the quantification of 2-Naphthylboronic acid.



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Caption: Workflow for using **2-Naphthylboronic acid-D7** as an internal standard.

Experimental Protocols

While a specific, validated protocol for **2-Naphthylboronic acid-D7** is not readily available, a general method for its use as an internal standard in an LC-MS/MS assay would involve the following steps. This protocol is provided as a template and would require optimization for a specific matrix and analyte.

Objective: To quantify 2-Naphthylboronic acid in a biological matrix using **2-Naphthylboronic acid-D7** as an internal standard.

Materials:

- 2-Naphthylboronic acid (analyte)
- **2-Naphthylboronic acid-D7** (internal standard, IS)
- Biological matrix (e.g., human plasma)
- Acetonitrile (ACN)
- Formic acid (FA)
- Water (LC-MS grade)
- Solid-phase extraction (SPE) cartridges (e.g., C18)

Procedure:

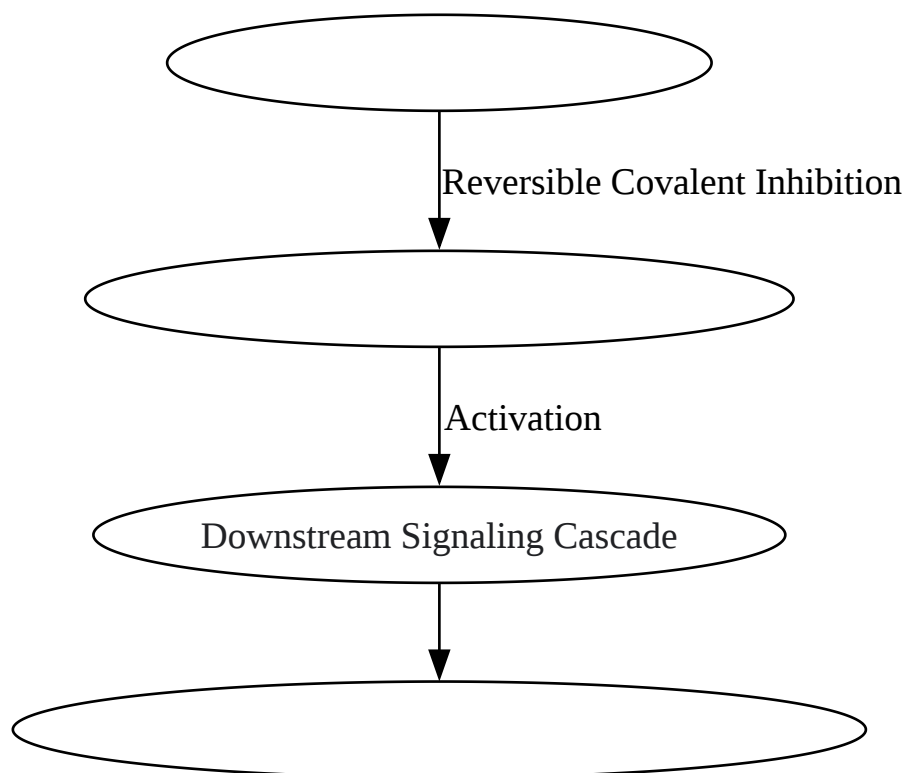
- Preparation of Standard and IS Solutions:
 - Prepare stock solutions of the analyte and IS in a suitable solvent (e.g., methanol or ACN) at a concentration of 1 mg/mL.
 - Prepare a series of working standard solutions by serially diluting the analyte stock solution.
 - Prepare a working IS solution at a fixed concentration.
- Sample Preparation:

- To 100 μ L of the biological matrix, add 10 μ L of the IS working solution.
- Add a suitable volume of the analyte working standard solution (for calibration curve samples) or a blank solvent (for blank samples).
- Vortex mix the samples.
- Perform protein precipitation by adding 300 μ L of cold ACN. Vortex and centrifuge.
- Alternatively, for cleaner samples, perform solid-phase extraction.
- LC-MS/MS Analysis:
 - LC Conditions:
 - Column: C18 column (e.g., 2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase A: 0.1% FA in water
 - Mobile Phase B: 0.1% FA in ACN
 - Gradient: A suitable gradient to separate the analyte from matrix components.
 - Flow Rate: 0.3 mL/min
 - Injection Volume: 5 μ L
 - MS/MS Conditions (MRM Mode):
 - Ionization Mode: Electrospray Ionization (ESI), Positive or Negative mode (to be optimized).
 - Monitor the precursor-to-product ion transitions for both the analyte and the IS. The exact m/z values will need to be determined experimentally.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of the analyte to the IS against the concentration of the analyte.

- Determine the concentration of the analyte in unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway Interactions of Boronic Acids

Boronic acids are known to interact with various biological targets, often through the formation of reversible covalent bonds with diols present in biomolecules such as sugars, glycoproteins, and some amino acids. While no specific signaling pathway has been elucidated for **2-Naphthylboronic acid-D7**, the non-deuterated analogue and other boronic acids have been studied for their effects on various pathways. For instance, some boronic acids are known to inhibit serine proteases, which are key components of signaling cascades in coagulation and inflammation.



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Caption: General interaction of boronic acids with serine proteases.

This guide provides a foundational understanding of **2-Naphthylboronic acid-D7**. For specific applications, further in-house validation and optimization of experimental protocols are essential.

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References

- 1. Certificates of analysis | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
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